

Mepixanox (CAS RN 17854-59-0): A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mepixanox

Cat. No.: B1676279

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Abstract

Mepixanox, also known by synonyms such as Pimexone and Mepixanthone, is a chemical entity identified by the CAS Registry Number 17854-59-0.[1][2][3] It is classified as a respiratory stimulant and has been used in the management of respiratory and cardiorespiratory insufficiency.[4][5] This technical guide provides a summary of the available chemical, physical, and pharmacological data for **Mepixanox**, along with a high-level overview of its synthesis and analytical determination. Due to the limited availability of public domain information, detailed experimental protocols and comprehensive quantitative data from primary literature could not be fully compiled. For in-depth analysis, consultation of the cited historical scientific articles is recommended.

Chemical and Physical Properties

Mepixanox is a xanthene derivative with the systematic IUPAC name 3-methoxy-4-(piperidin-1-ylmethyl)xanthen-9-one. Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
CAS Registry Number	17854-59-0	
Molecular Formula	C20H21NO3	
Molecular Weight	323.39 g/mol	
Melting Point	159-160 °C	
Appearance	White crystalline powder	
Boiling Point	488 °C at 760 mmHg	
Flash Point	249 °C	
Density	1.224 g/cm ³	
Solubility	Soluble in ethyl acetate and ethanol (as hydrochloride salt)	

Pharmacology and Toxicology

Mepixanox is categorized as an analeptic, or respiratory stimulant. Its primary therapeutic application has been in addressing respiratory and cardiorespiratory insufficiency. The ATC code for **Mepixanox** is R07AB09, placing it in the category of "Other respiratory system products, Respiratory stimulants".

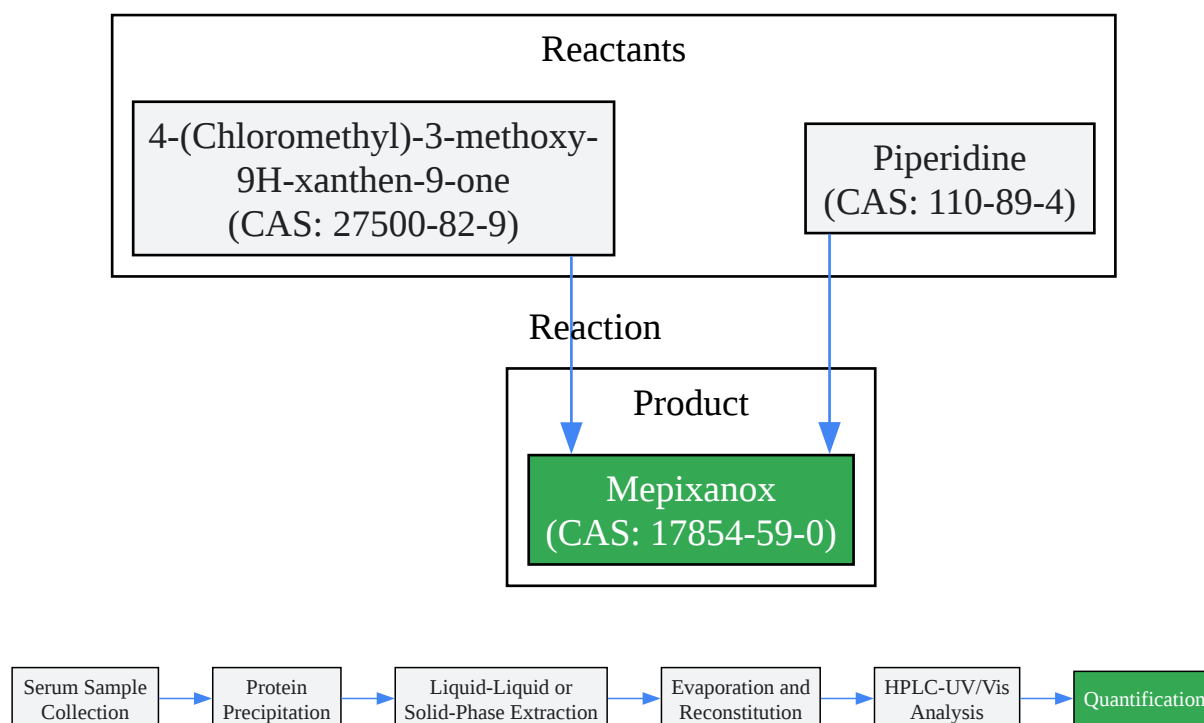
While the precise molecular mechanism of action is not detailed in the readily available literature, its function as a respiratory stimulant suggests an interaction with the central nervous system to increase the rate and depth of breathing.

A key piece of toxicological information is the median lethal dose (LD50) in mice, which has been reported as:

Toxicity Metric	Value	Route of Administration	Species	Source(s)
LD50	70.73 mg/kg	Intraperitoneal (i.p.)	Mouse	

Synthesis Overview

The synthesis of **Mepixanox** has been described in the chemical literature. A general synthetic route involves the reaction of 4-(Chloromethyl)-3-methoxy-9H-xanthen-9-one with piperidine.



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